

Dihydrooxoepistephamiersine: A Technical Overview of a Hasubanan Alkaloid

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Compound of Interest

Compound Name: *Dihydrooxoepistephamiersine*

Cat. No.: *B15586841*

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Introduction

Dihydrooxoepistephamiersine is a naturally occurring hasubanan-type alkaloid isolated from plants of the *Stephania* genus, notably *Stephania japonica*. This technical guide provides a comprehensive overview of its chemical properties, and known biological activities, drawing upon the broader context of hasubanan alkaloids. Due to the limited specific research on **Dihydrooxoepistephamiersine**, this document also explores the general characteristics and potential mechanisms of action of this class of compounds, offering a foundational resource for future investigation.

Chemical and Physical Properties

A summary of the key chemical and physical data for **Dihydrooxoepistephamiersine** is presented in the table below.

Property	Value
CAS Number	51804-69-4
Molecular Formula	C ₂₁ H ₂₇ NO ₇
Molecular Weight	405.44 g/mol
Compound Type	Hasubanan Alkaloid
Source	Roots of <i>Stephania japonica</i>
Physical Description	Powder

Molecular Structure

The definitive molecular structure of **Dihydrooxoepistephamiersine** is a critical component for understanding its bioactivity. While a publicly available 2D or 3D structure from a primary scientific database remains elusive, its classification as a hasubanan alkaloid indicates a core polycyclic structure. A certificate of analysis from a commercial supplier confirms that its Nuclear Magnetic Resonance (NMR) data are consistent with the proposed hasubanan framework.

Biological Activity and Potential Signaling Pathways

Direct experimental studies on the biological activity and signaling pathways of **Dihydrooxoepistephamiersine** are not extensively documented in publicly accessible literature. However, research on related hasubanan alkaloids provides significant insights into its potential pharmacological effects.

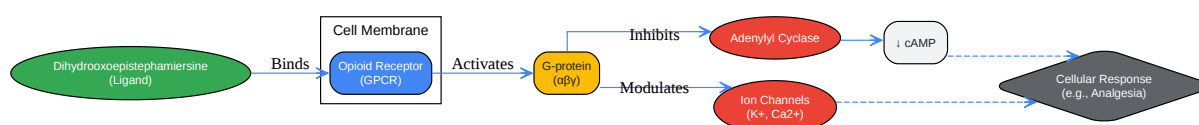
Potential Anti-Inflammatory Activity

Several hasubanan alkaloids isolated from *Stephania longa* have demonstrated significant anti-inflammatory properties.^{[1][2]} These compounds were found to inhibit the production of pro-inflammatory cytokines such as tumor necrosis factor- α (TNF- α) and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophages. The IC₅₀ values for some of these related compounds ranged from 6.54 to 30.44 μ M for IL-6 and 15.86 to 19.22 μ M for TNF- α .^[1] This suggests that **Dihydrooxoepistephamiersine** may also possess anti-inflammatory activity, potentially by modulating inflammatory signaling cascades.

Potential Opioid Receptor Interaction

Hasubanan alkaloids from *Stephania japonica* have shown affinity for the human delta-opioid receptor, with some compounds exhibiting IC_{50} values ranging from 0.7 to 46 μ M.[3] Opioid receptors are G-protein coupled receptors (GPCRs) that, upon activation, initiate a signaling cascade.[4][5] This typically involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels, the modulation of ion channels (activation of potassium channels and inhibition of calcium channels), and the activation of mitogen-activated protein kinase (MAPK) pathways.[4][6][7] Given the structural similarity, it is plausible that **Dihydrooxoepistephamiersine** could interact with opioid receptors, thereby influencing pain and other neurological pathways.

A simplified representation of a potential opioid receptor signaling pathway is depicted below.



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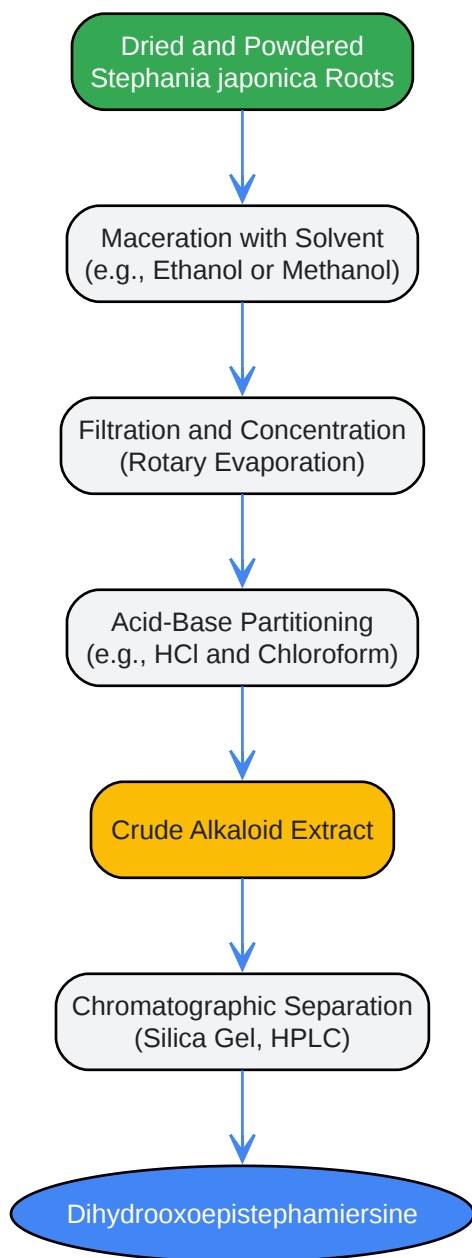
Caption: Hypothetical signaling pathway of **Dihydrooxoepistephamiersine** via an opioid receptor.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Dihydrooxoepistephamiersine** are not readily available. However, general methods for the extraction and isolation of alkaloids from *Stephania* species can be adapted.

General Protocol for Alkaloid Isolation from *Stephania* species

The following outlines a general workflow for the isolation of hasubanan alkaloids.



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